

# 5-Bromo-7-azaindole physical properties

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## Compound of Interest

Compound Name: 5-Bromo-7-azaindole

Cat. No.: B068098

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An In-depth Technical Guide to the Physical Properties of **5-Bromo-7-azaindole**

## Introduction

**5-Bromo-7-azaindole**, with the CAS number 183208-35-7, is a heterocyclic compound of significant interest in medicinal chemistry and organic synthesis.<sup>[1]</sup> Structurally similar to indole and purine, its derivatives are widely utilized in medical research due to their potential biological and medicinal value, often by inhibiting the activity of various proteases.<sup>[2][3]</sup> This compound serves as a critical intermediate and building block in the synthesis of numerous bioactive molecules and pharmaceuticals, including targeted therapies for cancer.<sup>[1][4][5]</sup> For instance, it is a key component in the synthesis of the BCL-2 inhibitor Venetoclax and PARP inhibitors like Veliparib.<sup>[1][5]</sup> This guide provides a comprehensive overview of the core physical properties of **5-Bromo-7-azaindole**, detailed experimental protocols for their determination, and logical workflows relevant to its application.

## Core Physical and Chemical Properties

The physical characteristics of **5-Bromo-7-azaindole** are fundamental to its handling, reaction optimization, and formulation in drug development processes. The compound typically appears as a white to light yellow or off-white to grey solid or crystalline powder.<sup>[1][6][7][8]</sup>

Table 1: Summary of Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub>	[1]
Molecular Weight	197.03 g/mol	[1][7]
Melting Point	176-180 °C	[1][6]
178-179 °C	[7]	
179.7 - 180.7 °C	[9]	
169-179 °C	[2]	
Boiling Point	312 °C (Predicted)	[7]
357.4±42.0 °C (Predicted)	[6]	
311.3±22.0 °C at 760 mmHg	[2]	
Density	1.77 g/cm <sup>3</sup>	[2][7]
pKa	6.25±0.20 (Predicted)	[6][8]
Flash Point	142 °C (Predicted)	[7]
142.1±22.3 °C	[2]	
Vapor Pressure	3.58e-04 mmHg	
0.0±0.6 mmHg at 25 °C	[2]	
Partition Coefficient (logP)	1.8 (at 25 °C and pH 7)	
2.07	[10]	
Appearance	Off-white to grey to light yellow solid	
White to light brown powder or crystal	[5][6]	

## Solubility Profile

The solubility of **5-Bromo-7-azaindole** is a critical parameter for its use in synthesis and formulation. It is sparingly soluble in water but exhibits good solubility in common organic solvents like acetone and ethanol.<sup>[1][8]</sup> The solubility in pure solvents generally increases with rising temperature.<sup>[5][6]</sup> It has been noted that among various solvents, it shows the best solubility in methyl acetate and the poorest in hexane.<sup>[5][6]</sup>

Table 2: Aqueous Solubility Data

Parameter	Value	Conditions	Source
Water Solubility	52.5 - 66.4 mg/L	20 - 25 °C, pH 6.5 - 6.6	<sup>[7]</sup>

## Experimental Protocols

Detailed experimental procedures for determining the physical properties of organic compounds are standardized. The following protocols are generalized methods applicable to a solid compound like **5-Bromo-7-azaindole**.

## Melting Point Determination

The melting point is a crucial indicator of purity.<sup>[11]</sup>

- Objective: To determine the temperature range over which the solid compound transitions to a liquid.
- Apparatus: Melting point apparatus (e.g., Mel-Temp or Vernier Melt Station), capillary tubes, sample of **5-Bromo-7-azaindole**.<sup>[11][12]</sup>
- Procedure:
  - Ensure the **5-Bromo-7-azaindole** sample is dry and finely powdered.
  - Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
  - Place the capillary tube into the heating block of the melting point apparatus.

- Heat the block rapidly to about 15-20 °C below the expected melting point (approx. 176-180 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).
- A pure substance will have a sharp melting range of 1-2 °C. Impurities typically broaden and depress the melting range.

## Solubility Determination

This protocol provides a qualitative and semi-quantitative assessment of solubility.

- Objective: To determine the solubility of **5-Bromo-7-azaindole** in various solvents.
- Apparatus: Test tubes, vortex mixer, analytical balance, Pasteur pipets, various solvents (e.g., water, ethanol, acetone, hexane, methyl acetate).
- Procedure:
  - Weigh a precise amount of **5-Bromo-7-azaindole** (e.g., 10 mg) and place it into a test tube.
  - Add a measured volume of the chosen solvent (e.g., 1 mL) to the test tube.
  - Vigorously agitate the mixture using a vortex mixer for 1-2 minutes.
  - Allow the mixture to stand and observe if the solid dissolves completely.
  - If the solid dissolves, the compound is soluble at that concentration. If not, it can be classified as partially soluble or insoluble.

- For a more quantitative measure, continue adding small, known volumes of the solvent until the solid dissolves completely, or alternatively, create a saturated solution and determine the concentration of the dissolved solute using techniques like HPLC or UV-Vis spectroscopy after filtration.

## High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is used to assess the purity of **5-Bromo-7-azaindole** and can be used in quantitative analysis.

- Objective: To separate and quantify **5-Bromo-7-azaindole** from potential impurities.
- Methodology: A reverse-phase (RP) HPLC method is suitable.[\[10\]](#)
- Apparatus: HPLC system with a UV detector, C18 column (e.g., Newcrom R1), appropriate mobile phase solvents.[\[10\]](#)
- Procedure:
  - Sample Preparation: Prepare a stock solution of **5-Bromo-7-azaindole** in a suitable solvent (e.g., acetonitrile) at a known concentration.
  - Mobile Phase: Prepare a mobile phase, for example, a mixture of acetonitrile and water with an acid modifier like phosphoric acid or, for MS-compatibility, formic acid.[\[10\]](#)
  - Chromatographic Conditions:
    - Column: Newcrom R1 or equivalent C18 column.[\[10\]](#)
    - Flow Rate: 1.0 mL/min.
    - Injection Volume: 10 µL.
    - Detector Wavelength: Set to an appropriate UV absorbance maximum for the compound.
    - Elution: An isocratic or gradient elution can be developed to achieve optimal separation.

- Analysis: Inject the prepared sample. The retention time of the main peak corresponds to **5-Bromo-7-azaindole**. The area of the peak is proportional to its concentration. Purity can be calculated by comparing the area of the main peak to the total area of all peaks.

## Visualizations: Workflows and Logical Relationships

### Synthesis and Purification Workflow

The synthesis of **5-Bromo-7-azaindole** often involves multiple steps starting from simpler precursors, followed by purification.<sup>[3][13][14][15][16]</sup> The diagram below illustrates a generalized workflow.

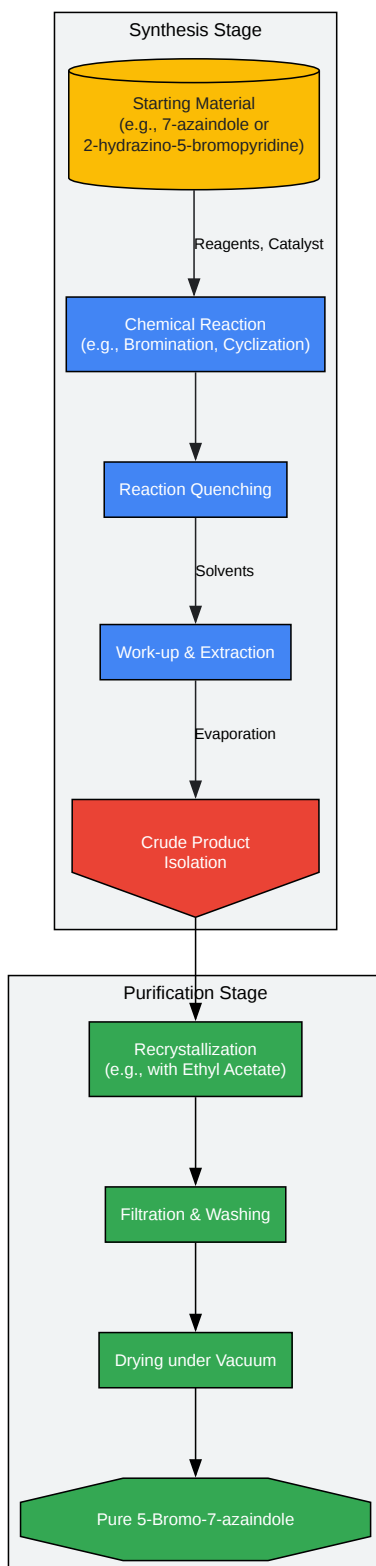


Diagram 1: Generalized Synthesis and Purification Workflow for 5-Bromo-7-azaindole.

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Caption: Generalized workflow for the synthesis and purification of **5-Bromo-7-azaindole**.

## Role in Drug Development Pathways

**5-Bromo-7-azaindole** is not an active pharmaceutical ingredient itself but a key building block. Its structure is incorporated into more complex molecules that target specific biological pathways implicated in diseases like cancer.

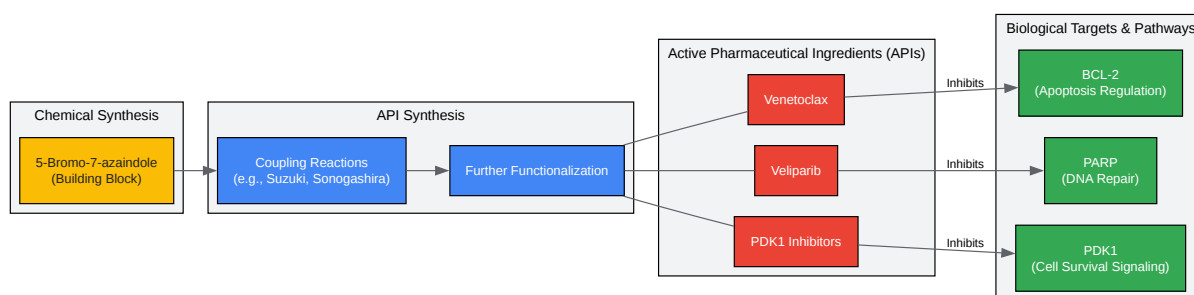


Diagram 2: Role of 5-Bromo-7-azaindole as a precursor in developing targeted therapies.

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Caption: Logical pathway from **5-Bromo-7-azaindole** to targeted cancer therapies.

## Analytical Characterization Workflow

Confirming the identity and purity of synthesized **5-Bromo-7-azaindole** requires a suite of analytical techniques.



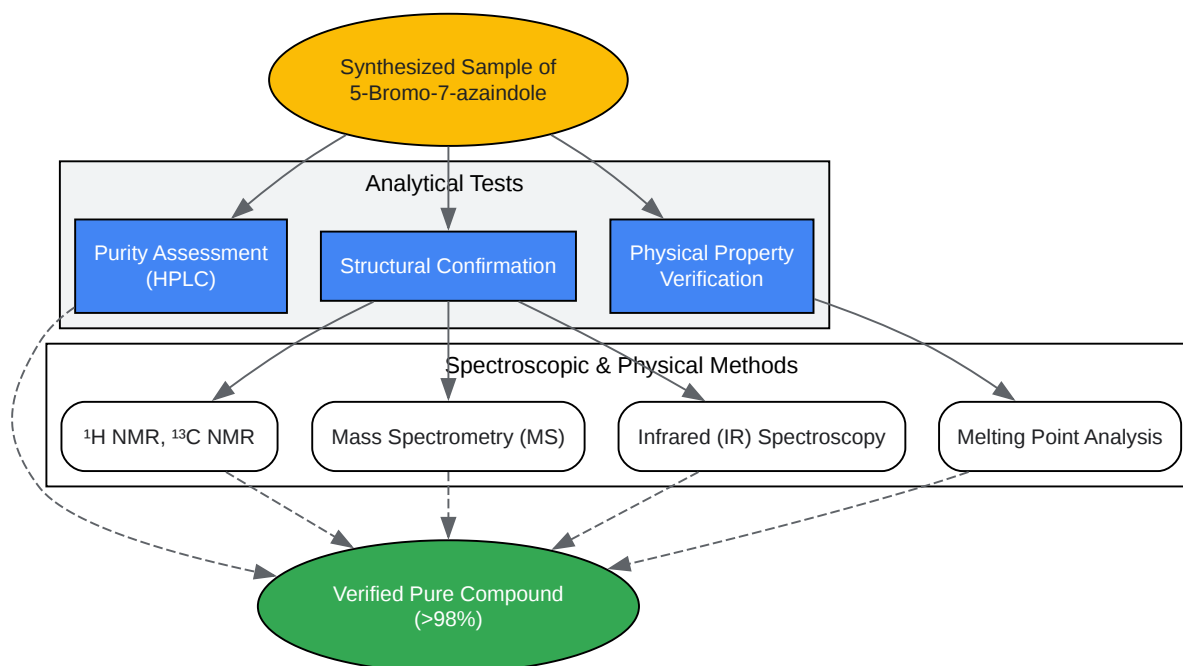


Diagram 3: Workflow for the analytical characterization of 5-Bromo-7-azaindole.

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Caption: Standard workflow for the analytical confirmation of **5-Bromo-7-azaindole**.

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